

Commercial Sources and Availability of the SSP4 Probe: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sulfane Sulfur Probe 4

Cat. No.: B10855795

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, technical specifications, and key experimental protocols for the **Sulfane Sulfur Probe 4** (SSP4). SSP4 is a highly selective and sensitive fluorescent probe for the detection of sulfane sulfurs, a class of reactive sulfur species implicated in a growing number of physiological and pathological processes. This document is intended to serve as a valuable resource for researchers in academia and industry who are investigating the roles of sulfane sulfurs in biological systems.

Commercial Availability and Technical Data

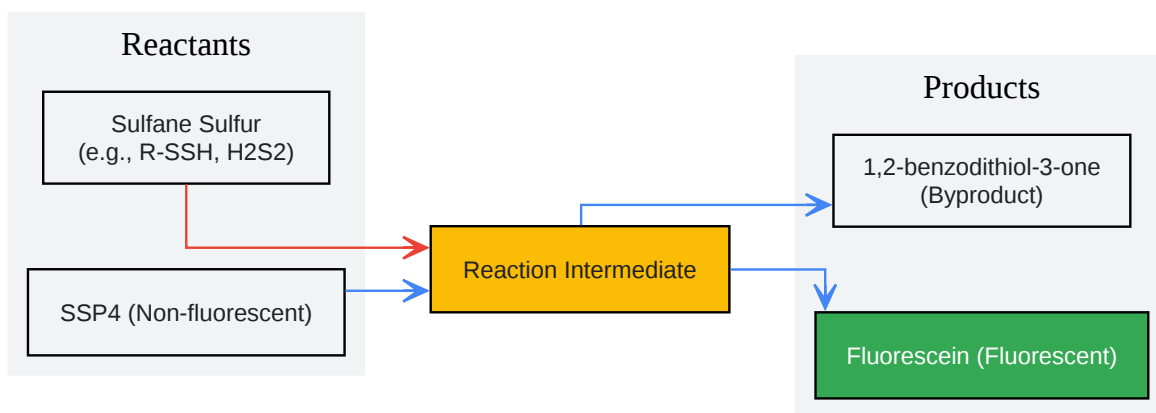
The SSP4 probe is available from several commercial suppliers, either directly or through distributors. The following table summarizes the key quantitative data and availability from prominent vendors. Prices are subject to change and may vary based on quantity and institutional agreements.

Supplier	Product Name	Catalog Number	Purity	Excitation (nm)	Emission (nm)	Molecular Weight (g/mol)	CAS Number
MedchemExpress	Sulfane sulfur probe 4	HY-112818	>98%	494	515	604.65	1810731-98-6
Cayman Chemical	Sulfane Sulfur Probe 4	37921	≥95%	494	515	604.6	1810731-98-6
Dojindo Molecular Technologies	- SulfoBiotin-SSP4	SB10	Not specified	482	515	604.65	1810731-98-6
GERBU Biotechnik GmbH (Distributor for Dojindo)	SulfoBiotin-SSP4	SB10	Not specified	Not specified	Not specified	604.65	Not specified
Sapphire North America (Distributor for Cayman Chemical)	Sulfane Sulfur Probe 4	37921	Not specified	494	515	604.6	1810731-98-6

Mechanism of Action

SSP4 is a non-fluorescent molecule that, in the presence of sulfane sulfurs, undergoes a reaction to release fluorescein, a highly fluorescent compound. This reaction provides a robust

method for the sensitive detection and quantification of sulfane sulfur species.[1][2] The probe exhibits high selectivity for sulfane sulfurs over other biologically relevant sulfur species such as cysteine, glutathione, and hydrogen sulfide.[3]



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Figure 1: Reaction mechanism of the SSP4 probe with sulfane sulfurs.

Experimental Protocols

The following are detailed methodologies for key experiments using the SSP4 probe, compiled from peer-reviewed literature and manufacturer's instructions.

Preparation of SSP4 Stock and Working Solutions

Materials:

- SSP4 probe (1 mg)
- Dimethyl sulfoxide (DMSO)
- Serum-free cell culture medium (e.g., DMEM)
- Cetyltrimethylammonium bromide (CTAB)
- Deionized water (ddH₂O)

Protocol for 10 mM SSP4 Stock Solution:[4]

- Add 165 μ L of DMSO to a vial containing 1 mg of SSP4.
- Pipette up and down to ensure the probe is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to two months or at -80°C for up to six months, protected from light.[5]

Protocol for SSP4 Working Solution (for cellular imaging):[4]

- Prepare a 100 mM CTAB solution by dissolving 36.4 mg of CTAB in 1 mL of ddH₂O with heating.
- Dilute the 100 mM CTAB solution with serum-free medium to a final concentration of 0.5 mM.
- Dilute the 10 mM SSP4 stock solution with the serum-free medium containing 0.5 mM CTAB to the desired final working concentration (typically 5-20 μ M). For example, to prepare 5 mL of 20 μ M SSP4 working solution, add 10 μ L of 10 mM SSP4 stock solution to 5 mL of the CTAB-containing medium.

Detection of Protein Persulfidation

This protocol is adapted from "Shining a light on SSP4: A comprehensive analysis and biological applications for the detection of sulfane sulfurs".[3]

Materials:

- Protein of interest (e.g., Papain, BSA, GAPDH)
- SSP4 working solution (5 μ M in 50 mM PBS, pH 7.4)
- Sulfane sulfur donor (e.g., Na₂S₂)
- PD-10 or Zeba 7K MWCO desalting columns
- 96-well black, clear-bottom plates

- Fluorescence microplate reader

Protocol:

- Treat the protein with a sulfane sulfur donor (e.g., Na_2S_2) to induce persulfidation.
- Purify the persulfidated protein using a desalting column (PD-10 or Zeba 7K MWCO) to remove excess donor.
- In a 96-well plate, add 50 mM PBS (pH 7.4), the persulfidated protein at the desired concentration, and SSP4 to a final concentration of 5 μM .
- Incubate the mixture for 30 minutes at room temperature in the dark.
- Measure the fluorescence intensity using a microplate reader with excitation at approximately 485 nm and emission at approximately 525 nm.[\[6\]](#)
- Include appropriate controls, such as untreated protein and SSP4 alone, for background subtraction and comparison.

Cellular Imaging of Sulfane Sulfurs

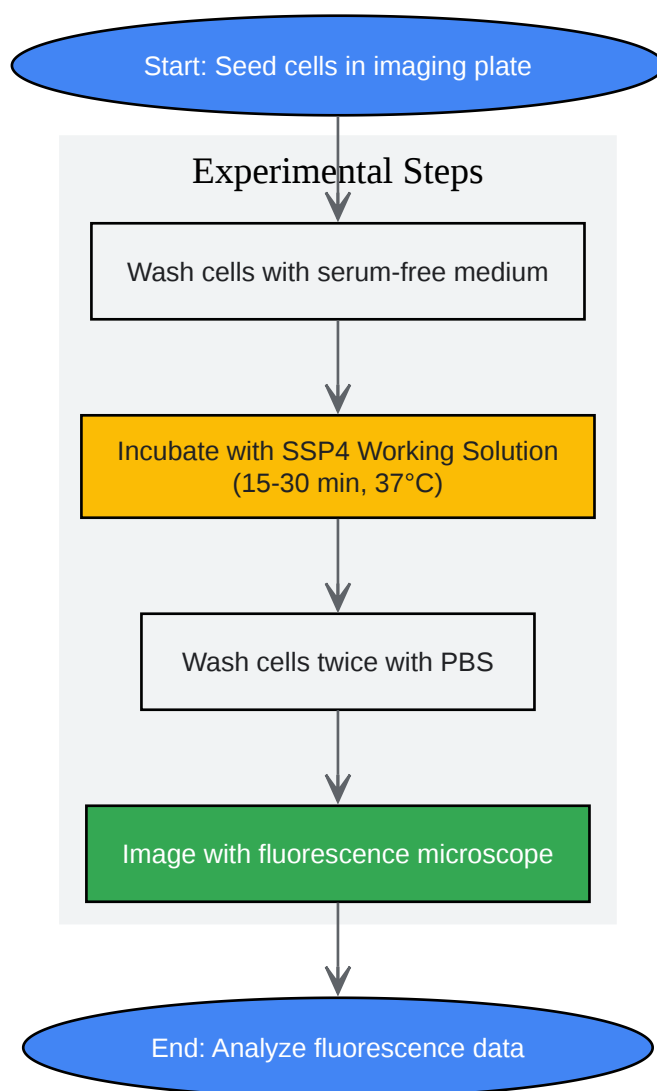
This protocol provides a general workflow for imaging both exogenous and endogenous sulfane sulfurs in cultured cells.[\[3\]](#)[\[4\]](#)

Materials:

- Cultured cells (e.g., HeLa, COS-7, HEK293T) in a suitable imaging plate or dish
- SSP4 working solution (5-20 μM in serum-free medium with 0.5 mM CTAB)
- Phosphate-buffered saline (PBS)
- Serum-free cell culture medium
- Fluorescence microscope

Protocol:

- Culture cells to the desired confluency in an appropriate imaging vessel.
- Discard the culture medium and wash the cells once with serum-free medium.
- Add the SSP4 working solution to the cells and incubate for 15-30 minutes at 37°C in a 5% CO₂ incubator.[3][4]
- For detection of exogenous sulfane sulfurs, a sulfane sulfur donor can be added at this stage.
- Discard the SSP4 working solution and wash the cells twice with PBS.
- Add fresh PBS or serum-free medium to the cells.
- Image the cells using a fluorescence microscope with appropriate filter sets for fluorescein (e.g., excitation ~470/40 nm, emission ~525/50 nm).[3]

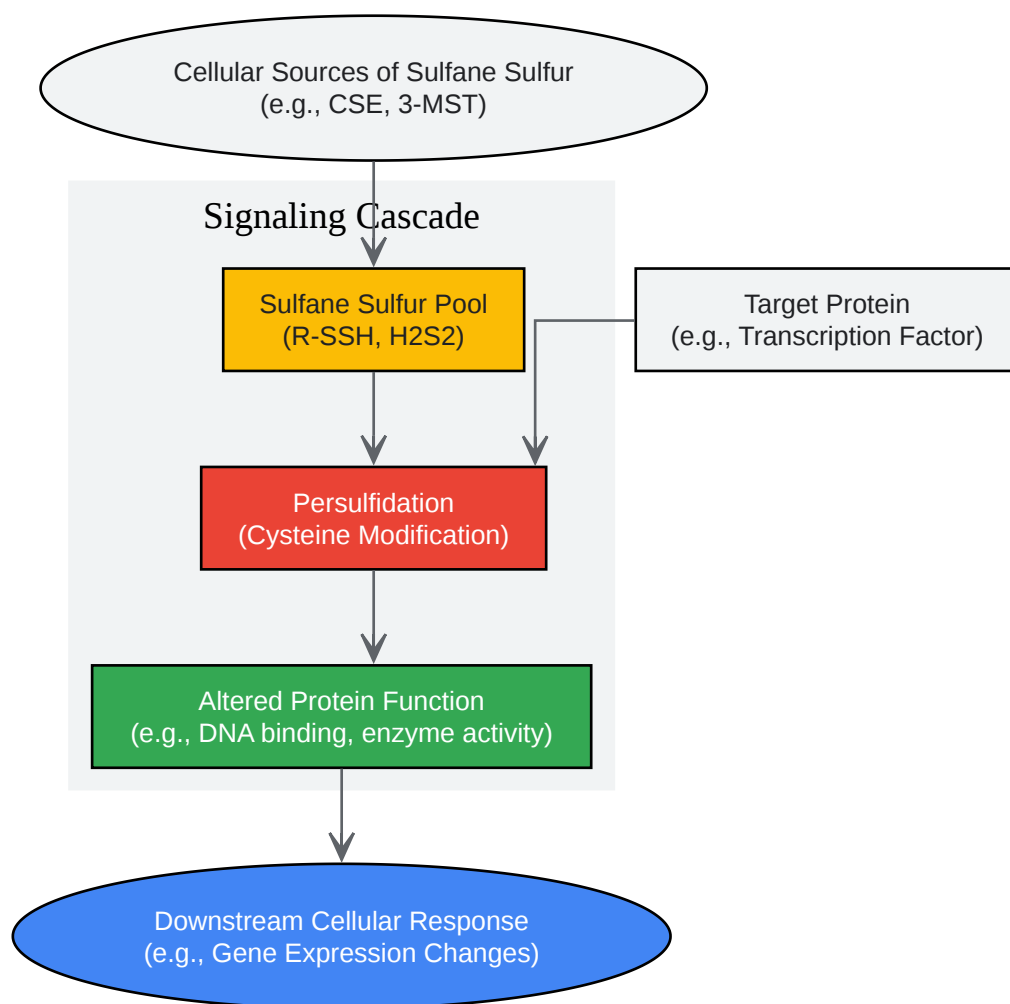


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Figure 2: General experimental workflow for cellular imaging with SSP4.

Application in Signaling Pathway Analysis

Sulfane sulfurs are increasingly recognized as key signaling molecules that modulate protein function through post-translational modification of cysteine residues, a process known as persulfidation.^[7] This modification can alter the activity, localization, and interaction of proteins, thereby influencing a wide range of cellular processes. In bacteria, for example, sulfane sulfurs have been shown to directly regulate the activity of transcription factors such as MexR and LasR, which are involved in antibiotic resistance and quorum sensing, respectively.^[7]



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Figure 3: General signaling pathway involving sulfane sulfurs.

The SSP4 probe is a critical tool for elucidating these signaling pathways by enabling the direct visualization and quantification of sulfane sulfur production in response to various stimuli or in different disease states. By using SSP4 in combination with genetic and pharmacological manipulations, researchers can dissect the upstream and downstream components of sulfane sulfur-mediated signaling cascades.

Conclusion

The SSP4 probe is a commercially accessible and invaluable tool for the study of sulfane sulfur biology. Its high sensitivity and selectivity, coupled with well-established experimental protocols, make it suitable for a wide range of applications, from the biochemical detection of protein

persulfidation to the live-cell imaging of sulfane sulfur dynamics. This guide provides a foundational resource to aid researchers in the successful application of the SSP4 probe in their investigations into the burgeoning field of sulfur-based signaling.

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